

# Metaflumizone: Application Notes and Protocols for Integrated Pest Management (IPM) Strategies

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## Compound of Interest

Compound Name: Metaflumizone

Cat. No.: B3430643

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## Introduction

**Metaflumizone** is a broad-spectrum semicarbazone insecticide, classified by the Insecticide Resistance Action Committee (IRAC) as a Group 22B insecticide.[1] Its unique mode of action, targeting the voltage-dependent sodium channels of insects, makes it a valuable tool in Integrated Pest Management (IPM) programs, particularly for managing resistance to other insecticide classes.[2][3] **Metaflumizone** acts by blocking the sodium channels in the nervous system, leading to "relaxed" paralysis and cessation of feeding, ultimately causing insect death.[4][5][6] A key advantage of **metaflumizone** is that it does not require metabolic activation to be effective against target pests.[1][2][3]

These application notes provide a comprehensive overview of **metaflumizone**'s efficacy, detailed experimental protocols for its evaluation, and its mechanism of action for researchers and professionals in pest management and drug development.

## Data Presentation

### Efficacy of Metaflumizone Against Key Pests

The following table summarizes the lethal concentration (LC50) values of **metaflumizone** against various key insect pests, providing a quantitative measure of its efficacy.

Pest Species	Common Name	Bioassay Method	LC50	Reference
Leptinotarsa decemlineata	Colorado potato beetle	Leaf-dip	0.57 - 1.31 ppm	<a href="#">[7]</a>
Spodoptera littoralis	Cotton leafworm	Leaf-dipping	20.41 ppm	<a href="#">[8]</a>
Callosobruchus maculatus	Cowpea beetle	Filter paper contact	> Indoxacarb (after 6 days)	<a href="#">[9]</a>

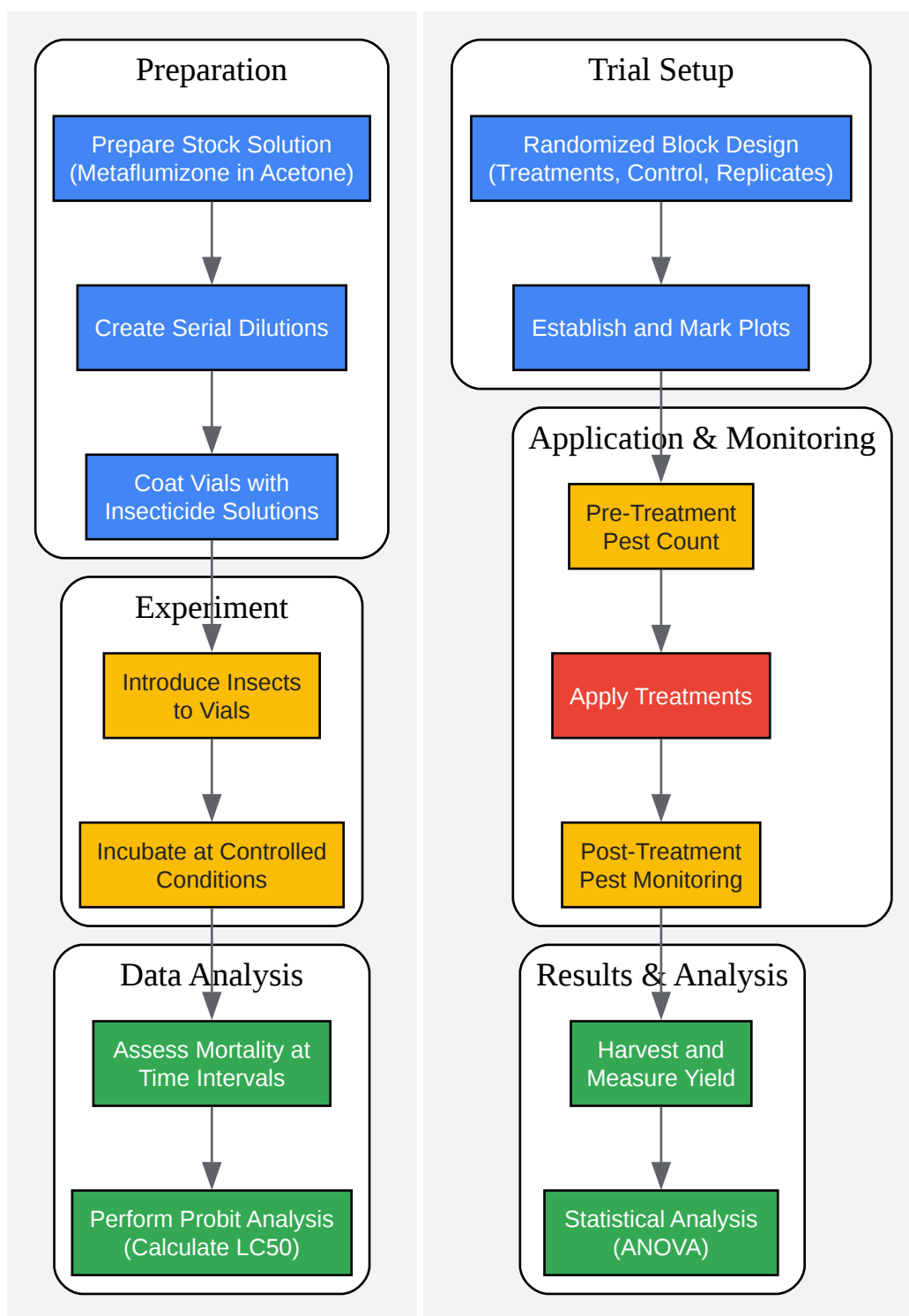
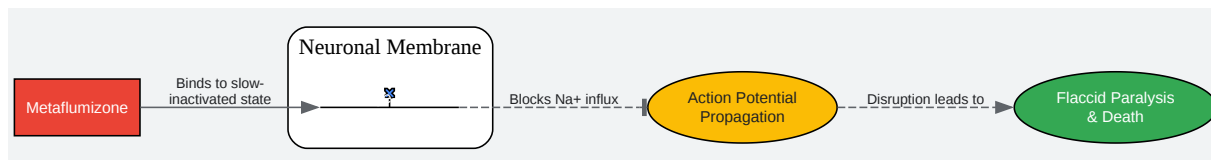
## Toxicity of Metaflumizone to Non-Target Organisms

Understanding the impact on non-target species is crucial for IPM. The following table presents the lethal dose (LD50) and lethal rate (LR50) of **metaflumizone** for beneficial insects.

Organism	Common Name	Bioassay Method	LD50 / LR50	Reference
Apis mellifera	Honeybee	Contact	1.65 µ g/bee	<a href="#">[2]</a>
Aphidius rhopalosiphi	Parasitic wasp	Standard laboratory test	3.48 g/ha	<a href="#">[2]</a>

## Signaling Pathway and Mechanism of Action

**Metaflumizone**'s insecticidal activity stems from its ability to block voltage-gated sodium channels in the insect's nervous system. It specifically binds to the slow-inactivated state of these channels, preventing the influx of sodium ions that are essential for the propagation of nerve impulses. This disruption leads to flaccid paralysis and eventual death of the insect.[\[7\]](#)  
[\[10\]](#)[\[11\]](#)



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